

In-Depth Technical Guide to 1-Pentadecanol-d31

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Compound of Interest

Compound Name: 1-Pentadecanol-d31

Cat. No.: B1472713

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **1-Pentadecanol-d31**, a deuterated form of 1-pentadecanol. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who utilize isotopically labeled compounds in their work.

Core Physical and Chemical Properties

1-Pentadecanol-d31 is a saturated long-chain fatty alcohol in which 31 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a crucial tool in various research applications, particularly in metabolic studies, pharmacokinetics, and as an internal standard in mass spectrometry-based analyses. While comprehensive experimental data on the physical properties of the deuterated form are not as widely published as its non-deuterated counterpart, the following tables summarize the available information and provide context by comparing it with 1-pentadecanol.

Table 1: Key Identifiers and Molecular Properties

Property	1-Pentadecanol-d31	1-Pentadecanol
Chemical Formula	CD ₃ (CD ₂) ₁₄ OH	C ₁₅ H ₃₂ O
CAS Number	349553-87-3[1]	629-76-5
Molecular Weight	259.61 g/mol [1]	228.41 g/mol
Synonyms	n-Pentadecyl-d31 Alcohol	Pentadecyl alcohol, n-Pentadecanol

Table 2: Physical Characteristics

Property	1-Pentadecanol-d31	1-Pentadecanol
Appearance	White solid (presumed)	White, flaky solid
Melting Point	Data not available	41-44 °C
Boiling Point	Data not available	269-271 °C
Density	Data not available	0.842 kg/L at 40 °C
Solubility	Insoluble in water; Soluble in organic solvents (presumed)	Insoluble in water; Soluble in alcohol

Note: The physical properties of **1-Pentadecanol-d31** are expected to be very similar to those of 1-Pentadecanol, with slight variations due to the increased mass of deuterium.

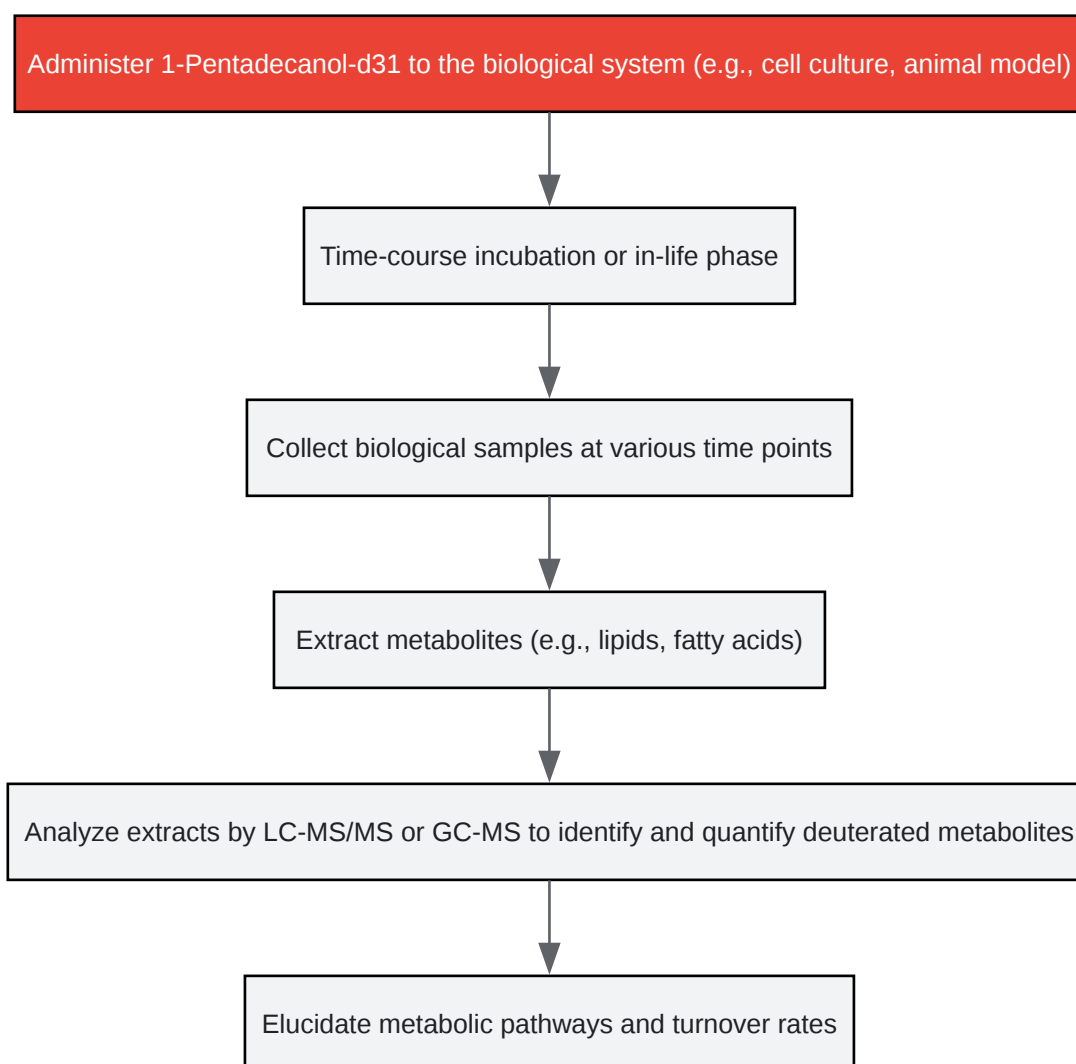
Experimental Protocols

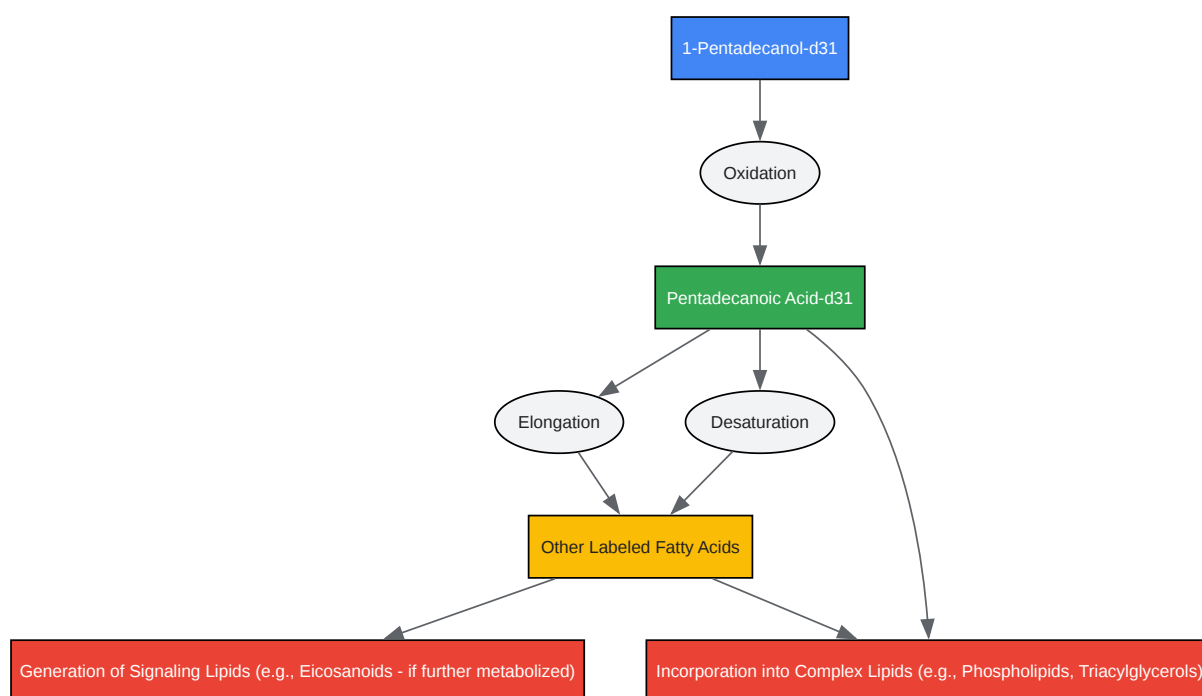
The primary utility of **1-Pentadecanol-d31** lies in its application as an internal standard and a tracer in metabolic research. Below are generalized experimental protocols where this compound would be of significant value.

Protocol 1: Use of 1-Pentadecanol-d31 as an Internal Standard in Mass Spectrometry

This protocol outlines the general workflow for using **1-Pentadecanol-d31** as an internal standard for the quantification of endogenous 1-pentadecanol or other related fatty alcohols in

biological samples.





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References

- 1. cdnisotopes.com [cdnisotopes.com]
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